

# using benzyl 2-oxoacetate for antifungal agent synthesis

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## Compound Focus: Benzyl 2-oxoacetate

CAS No.: 52709-42-9

Cat. No.: S1910668

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## Chemical Profile of Benzyl 2-oxoacetate

The table below summarizes the basic chemical information available for **Benzyl 2-oxoacetate**.

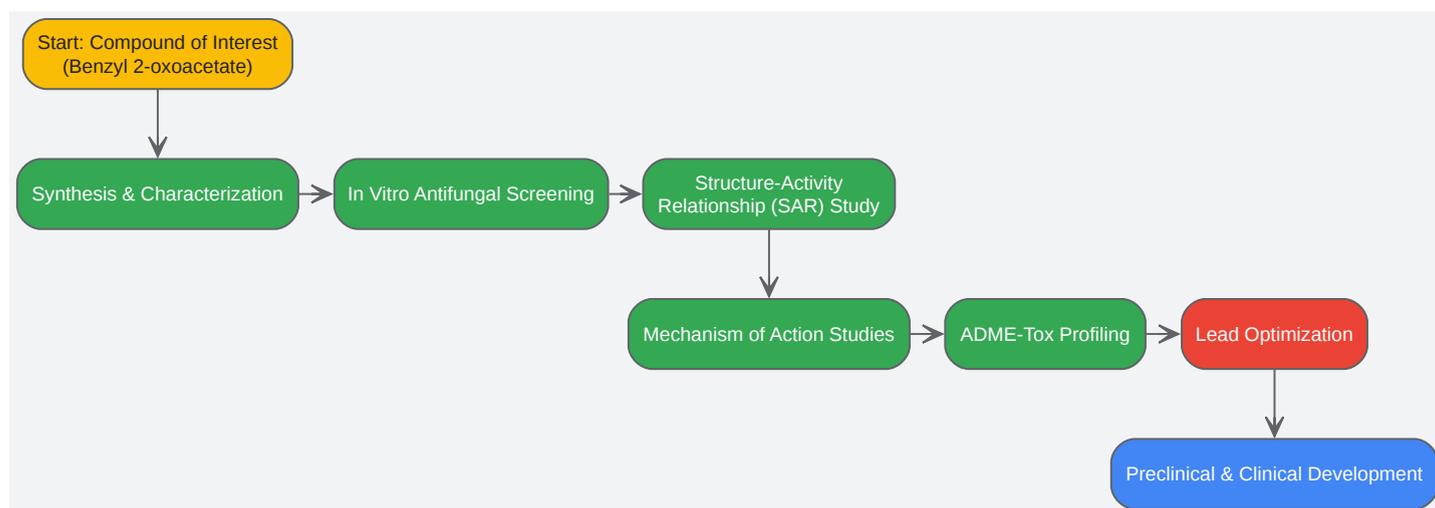
Property	Description
CAS No.	52709-42-9 [1]
Molecular Formula	C9H8O3 [1]
Molecular Weight	164.16 g/mol [1]
SMILES Code	<chem>O=C(OCC1=CC=CC=C1)C=O</chem> [1]
Purity/Specification	Not specified [1]
Storage	Inert atmosphere, 2-8°C [1]
Hazard Statements	H302, H315, H319, H335 [1]

## Research Context and Potential Pathways

While direct information on **benzyl 2-oxoacetate** is scarce, current research on novel antifungal agents can provide valuable context for your work.

- **Promising Antifungal Compounds:** Recent studies have identified other chemical families as potent antifungals. For example, a 2019 study identified specific imidazole-based compounds with strong, broad-spectrum antifungal activity and excellent bioavailability, which lacked antibacterial activity, suggesting a specific action mechanism [2].
- **Novel Molecular Targets:** Research highlights amino acid and protein biosynthesis pathways as competitive sources for new antifungal targets [3]. Enzymes involved in the biosynthesis of human-essential amino acids (e.g., l-lysine, l-methionine) are particularly attractive because these pathways are absent in human cells [3]. For instance, aspartate semialdehyde dehydrogenase (Hom2p) in the fungal aspartate family amino acid pathway is a potential target, with identified inhibitors showing effectiveness against several pathogenic fungi [3].

The following diagram outlines a general research and development workflow for a novel antifungal agent, which you can adapt for your work with **benzyl 2-oxoacetate**.



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## Experimental Protocol Templates

Based on general antifungal development research, here are templates for key experiments you may need to conduct.

## Protocol 1: In Vitro Antifungal Activity Screening [2] [4]

- **Test Organisms:** Use standard strains like *Candida albicans*, *Saccharomyces cerevisiae*, and *Cryptococcus krusei* [2].
- **Preparation of Test Solutions:** Prepare stock solutions of **Benzyl 2-oxoacetate** in a suitable solvent like DMSO. Further dilute in broth medium to achieve final testing concentrations (e.g., 500  $\mu$ M) [2]. Include a positive control (e.g., Fluconazole) and a negative control (solvent only).
- **Broth Microdilution Method (for MIC determination):** a. In a 96-well plate, prepare a series of two-fold dilutions of the compound in a broth medium [4]. b. Standardize the fungal inoculum to a specific density (e.g.,  $10^5$ – $10^6$  CFU/mL) and add to each well [4]. c. Incubate the plate at an appropriate temperature (e.g., 30–35°C) for 24–48 hours [2]. d. The Minimum Inhibitory Concentration (MIC) is the lowest concentration that visually prevents growth [4].
- **Agar Diffusion Method (for zone of inhibition):** a. Inoculate molten agar cooled to  $\sim 45^\circ\text{C}$  with a standardized fungal suspension and pour into a Petri dish [4]. b. Once solidified, place a filter paper disk soaked with the test solution on the agar [4]. c. Allow for compound diffusion, then incubate the plate at 37°C for 24 hours [4]. d. Measure the zone of inhibition around the disk [4].

## Protocol 2: Molecular Docking Studies [2]

- **Target Selection:** Select a known fungal enzyme as a target. A relevant candidate is **lanosterol 14 $\alpha$ -demethylase**, a common target for azole antifungals [2].
- **Protein Preparation:** Obtain the 3D structure of the target protein from a protein data bank (e.g., PDB). Prepare the protein by removing water molecules and adding hydrogen atoms using molecular modeling software [2].
- **Ligand Preparation:** Draw the 3D structure of **Benzyl 2-oxoacetate** and optimize its geometry through energy minimization [2].
- **Docking Simulation:** Perform the docking calculation to predict the binding pose and affinity (binding energy) of **Benzyl 2-oxoacetate** within the active site of the target enzyme [2].
- **Analysis:** Analyze the interactions (e.g., hydrogen bonds, hydrophobic interactions) between the ligand and the amino acid residues in the protein's active site [2].

## Recommendations for Further Investigation

To advance your research on **benzyl 2-oxoacetate**, consider the following steps:

- **Broaden Literature Search:** Explore synthetic organic chemistry databases and journals for detailed synthesis methods of **benzyl 2-oxoacetate** or its derivatives.
- **Conduct Preliminary Assays:** Begin with the in vitro screening protocol provided to establish baseline antifungal activity against a panel of pathogenic fungi.
- **Focus on SAR:** If initial activity is found, initiate a synthetic program to create analogs. Systematically modifying parts of the molecule can help identify which functional groups are critical for activity [2].
- **Prioritize ADME-Tox:** Use computational tools early to predict absorption, distribution, metabolism, excretion, and toxicity (ADME-Tox) properties, which are crucial for assessing the drug-likeness of your compounds [2].

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## References

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